

# Apiezon N in Ultra-High Vacuum (UHV): Technical Support Center

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## Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the use of **Apiezon N** grease in ultra-high vacuum (UHV) systems. While **Apiezon N** is a trusted material for cryogenic and high-vacuum applications, its use in UHV systems at ambient or elevated temperatures requires careful consideration to mitigate outgassing-related issues.

## Frequently Asked Questions (FAQs)

Q1: Is **Apiezon N** suitable for ultra-high vacuum (UHV) applications?

A1: **Apiezon N** is primarily designed for high vacuum and cryogenic applications.[1] While it has a low vapor pressure at room temperature (around  $6 \times 10^{-10}$  Torr at 20°C), it is a hydrocarbon-based grease and can be a source of outgassing in UHV systems, especially if heated.[2][3] For UHV applications at ambient temperatures, Apiezon L grease has a lower vapor pressure and is often a more suitable choice.[4]

Q2: What is the recommended operating temperature range for **Apiezon N** in a vacuum system?

A2: The typical working temperature range for **Apiezon N** is -269°C to +30°C.[2] Using the grease above 30°C will significantly increase its vapor pressure and lead to outgassing, which can contaminate the UHV environment.[5]

Q3: What are the primary outgassing products from **Apiezon N**?

A3: As a hydrocarbon-based grease, **Apiezon N** will primarily outgas a spectrum of hydrocarbon fragments when heated or exposed to a high vacuum.[6] A residual gas analyzer (RGA) would likely show peaks corresponding to various  $C_xH_y^+$  fragments. Common fragments to look for include those at mass-to-charge ratios ( $m/z$ ) such as 15 ( $CH_3^+$ ), 27 ( $C_2H_3^+$ ), 29 ( $C_2H_5^+$ ), 41 ( $C_3H_5^+$ ), 43 ( $C_3H_7^+$ ), 55 ( $C_4H_7^+$ ), and 57 ( $C_4H_9^+$ ).

Q4: How can I minimize outgassing from **Apiezon N**?

A4: To minimize outgassing, it is crucial to use the smallest amount of grease necessary for the application. Apply a thin, uniform layer. Avoid trapping air bubbles when applying the grease to seals or components. Whenever possible, keep the greased components at or below room temperature.

Q5: How should I clean and remove **Apiezon N** from my vacuum components?

A5: First, wipe off any excess grease with a clean, lint-free cloth.[2] Any remaining residue can be removed using an aromatic hydrocarbon solvent such as toluene or xylene. For a more environmentally friendly option, limonene can be used.[7] **Apiezon N** is not soluble in alcohols (like ethanol or IPA) or ketones (like acetone), so these should not be used for cleaning.[2][7]

## Troubleshooting Guide

Problem: My UHV system pressure is higher than expected after using **Apiezon N**.

Question	Answer / Troubleshooting Step
Did you recently apply Apiezon N?	If the pressure rise coincides with the application of the grease, it is a likely source of the gas load.
How much grease did you apply?	Excessive application is a common cause of high outgassing. Use only a minimal amount to create a seal or thermal contact.
What is the temperature of the greased component?	Any component with Apiezon N that is operating above its recommended temperature range (+30°C) will exhibit significant outgassing.[2] Ensure the greased area is not being inadvertently heated.
Have you performed a bakeout?	Apiezon N is not recommended for high-temperature bakeouts. If a system bakeout is necessary, the greased components should be removed or shielded from the heat.

Problem: My Residual Gas Analyzer (RGA) shows high peaks for hydrocarbons.

Question	Answer / Troubleshooting Step
What specific mass-to-charge (m/z) peaks are elevated?	Look for a characteristic pattern of hydrocarbon fragments (e.g., m/z = 27, 29, 41, 43, 55, 57). This strongly suggests outgassing from a hydrocarbon source like Apiezon N.
Are there also high peaks for water (m/z = 18)?	While Apiezon N itself is not a primary source of water, its "gettering" action can absorb moisture from the atmosphere. <sup>[2]</sup> If the grease was exposed to air for an extended period before pump-down, it could be releasing this absorbed water.
How do the hydrocarbon peaks behave over time?	If the peaks decrease slowly over a long period, it indicates a persistent outgassing source. If they spike during any heating of a component, it points to a temperature-sensitive source like the grease.

## Data Presentation

Table 1: Properties of Apiezon Greases Relevant to Vacuum Applications

Property	Apiezon L	Apiezon M	Apiezon N	Apiezon H
Main Application	Ultra High Vacuum	High Vacuum	Cryogenic / High Vacuum	High Temperature
Typical Working Temp. Range	10 to 30°C	10 to 30°C	-269 to 30°C	-10 to 240°C
Vapor Pressure @ 20°C (Torr)	$7.0 \times 10^{-11}$	$1.7 \times 10^{-9}$	$6.0 \times 10^{-10}$	$1.7 \times 10^{-9}$
Outgassing (ASTM E595)				
Total Mass Loss (TML)	<1.0%	N/A	<1.0%	N/A
Collected Volatile Condensable Materials (CVCM)	<0.1%	N/A	<0.1%	N/A

Data sourced from Apiezon product datasheets.[8]

## Experimental Protocols

### Protocol 1: Proper Application of Apiezon N for UHV

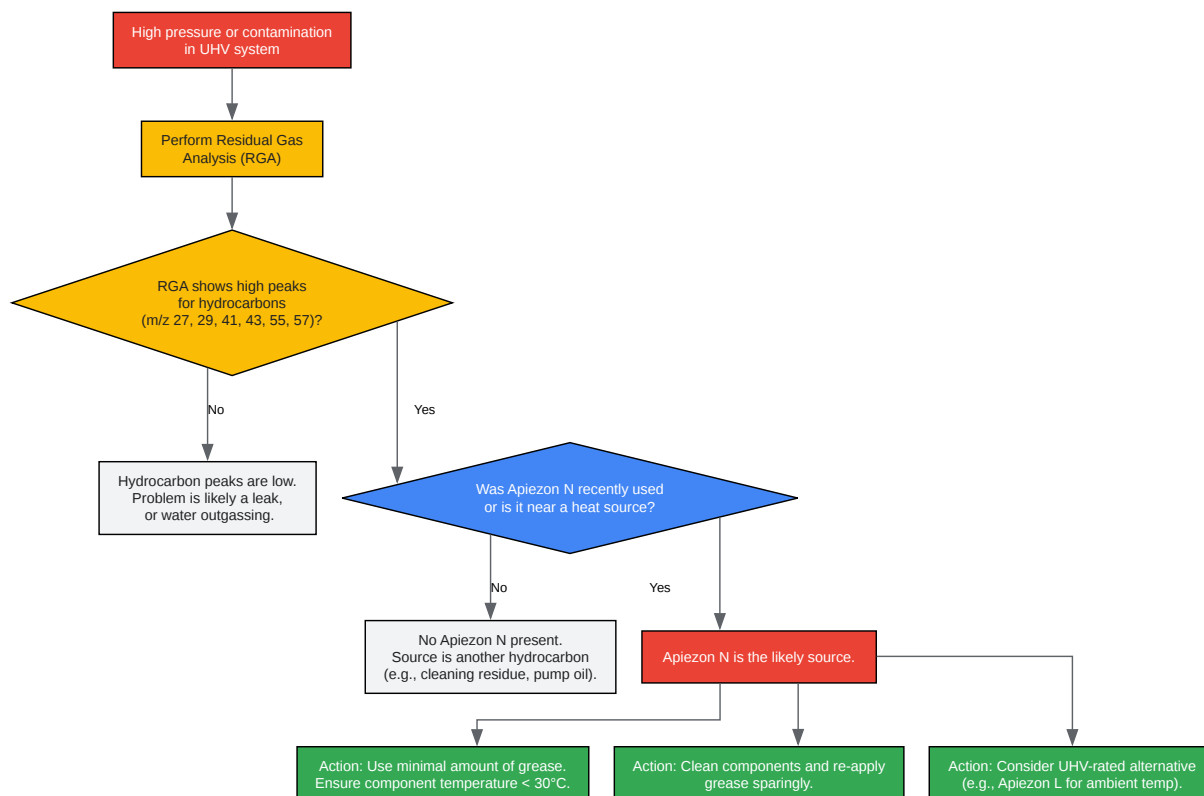
- **Surface Preparation:** Ensure all surfaces to be greased are thoroughly cleaned and degreased. Use appropriate solvents (e.g., isopropanol, acetone) followed by a final rinse with a solvent that leaves no residue. Ensure components are completely dry.
- **Grease Application:** Apply a very small amount of **Apiezon N** to a clean, lint-free applicator (e.g., a swab or a spatula).
- **Create a Thin Film:** Spread the grease into a thin, uniform, and translucent layer on the sealing surface or area requiring thermal contact. The goal is to fill microscopic voids, not to create a thick layer.

- **Assembly:** Assemble the components carefully. For O-ring seals, ensure the grease is applied thinly and evenly to the O-ring itself. When mating flanges, ensure no grease is extruded into the vacuum volume.
- **Cleanup:** Immediately wipe away any excess grease from the exterior of the joint using a clean cloth and a suitable solvent (e.g., toluene or limonene).<sup>[7]</sup>

## Protocol 2: Residual Gas Analysis (RGA) for Diagnosing Outgassing

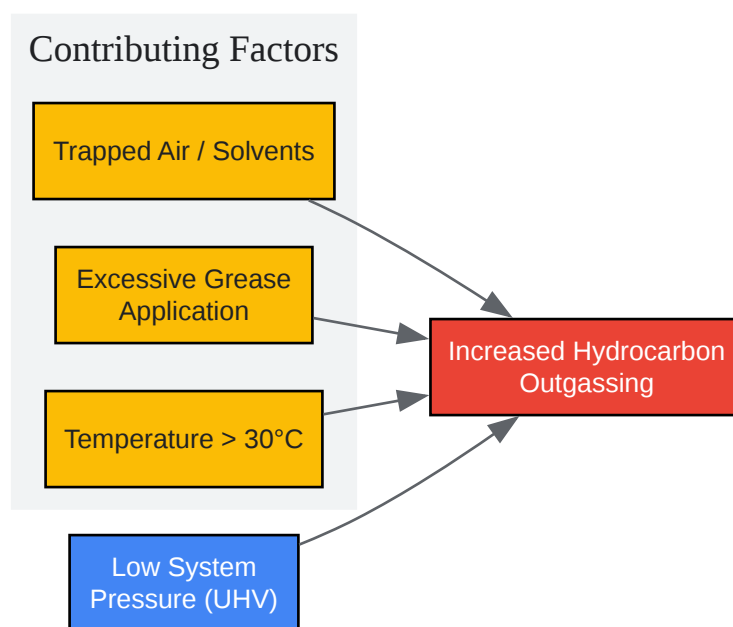
- **Establish a Baseline:** Pump the UHV system down to its base pressure. Record an RGA scan of the residual gases to establish a baseline spectrum. Note the partial pressures of common background gases like H<sub>2</sub> (m/z 2), H<sub>2</sub>O (m/z 18), N<sub>2</sub> (m/z 28), and CO<sub>2</sub> (m/z 44).
- **Introduce the Component:** Vent the system and install the component to which **Apiezon N** has been applied.
- **Pump Down and Monitor:** Pump the system down again. Take RGA scans at regular intervals (e.g., every 30 minutes) as the pressure drops.
- **Analyze the Spectra:** Compare the new RGA scans to the baseline. Look for significant increases in the partial pressures of hydrocarbon fragments (m/z = 27, 29, 41, 43, 55, 57, etc.).
- **Temperature Test (Optional and with Caution):** If it is safe to do so, gently warm the component with an external heat source (e.g., a heat gun on a low setting, ensuring the temperature does not exceed 30-40°C). Monitor the RGA in real-time. A sharp increase in hydrocarbon peaks correlated with the temperature rise confirms the grease as the source.
- **Interpretation:** The presence of a strong hydrocarbon spectrum that was not in the baseline scan is a clear indicator of outgassing from **Apiezon N**.

## Visualizations



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Caption: Troubleshooting workflow for UHV contamination.



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Caption: Factors contributing to **Apiezon N** outgassing.

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## References

- 1. [arxiv.org](https://arxiv.org) [[arxiv.org](https://arxiv.org)]
- 2. [apiezon.com](https://apiezon.com) [[apiezon.com](https://apiezon.com)]
- 3. [agarscientific.com](https://agarscientific.com) [[agarscientific.com](https://agarscientific.com)]
- 4. [apiezon.com](https://apiezon.com) [[apiezon.com](https://apiezon.com)]
- 5. [apiezon.com](https://apiezon.com) [[apiezon.com](https://apiezon.com)]
- 6. [static.mimaterials.com](https://static.mimaterials.com) [[static.mimaterials.com](https://static.mimaterials.com)]
- 7. Kurt J. Lesker Company | Apiezon N Cryogenic Heat-Transfer Greases | Enabling Technology for a Better World [[lesker.com](https://lesker.com)]



- 8. [apiezon.com](https://www.apiezon.com) [[apiezon.com](https://www.apiezon.com)]
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